

Technical Guide: Physicochemical Properties of 4-(4-chlorophenyl)cyclohexanecarbohydrazide

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Compound of Interest

Compound Name: C13H17ClN4O

Cat. No.: B15145436

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Introduction

4-(4-chlorophenyl)cyclohexanecarbohydrazide is a chemical compound of interest in medicinal chemistry and drug discovery. Its derivatives have been explored for their potential biological activities. A thorough understanding of its physicochemical properties is essential for its synthesis, formulation, and development as a potential therapeutic agent. This technical guide provides a comprehensive overview of the known and predicted physicochemical characteristics of 4-(4-chlorophenyl)cyclohexanecarbohydrazide, detailed experimental protocols for its synthesis, and a summary of the biological activities of its derivatives.

Physicochemical Properties

A summary of the key physicochemical properties of 4-(4-chlorophenyl)cyclohexanecarbohydrazide is presented below. Due to the limited availability of experimentally determined data, predicted values from reputable computational models are included.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₇ ClN ₂ O	PubChem
Molecular Weight	252.74 g/mol	PubChem
CAS Number	368870-04-6	
Predicted Melting Point	Not available	
Predicted Solubility	Not available	
Predicted pKa	Not available	
Predicted logP	Not available	

Note: Extensive searches did not yield specific experimentally determined or reliably predicted values for the melting point, solubility, pKa, and logP of 4-(4-chlorophenyl)cyclohexanecarbohydrazide. Researchers are advised to determine these properties experimentally for any application.

Experimental Protocols

The synthesis of 4-(4-chlorophenyl)cyclohexanecarbohydrazide can be achieved through a two-step process starting from 4-(4-chlorophenyl)cyclohexanecarboxylic acid.

Step 1: Synthesis of Methyl 4-(4-chlorophenyl)cyclohexanecarboxylate

Methodology:

- Dissolve 4-(4-chlorophenyl)cyclohexanecarboxylic acid in methanol.
- Add a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture for several hours.
- After cooling, evaporate the solvent under reduced pressure.
- The resulting residue is methyl 4-(4-chlorophenyl)cyclohexanecarboxylate.

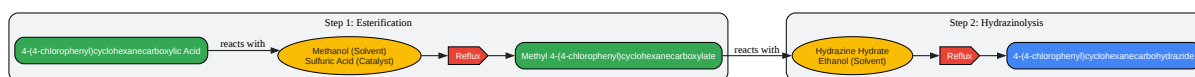
Step 2: Synthesis of 4-(4-chlorophenyl)cyclohexanecarbohydrazide

Methodology:

- Dissolve the methyl 4-(4-chlorophenyl)cyclohexanecarboxylate obtained in the previous step in ethanol.
- Add an excess of hydrazine hydrate to the solution.
- Reflux the reaction mixture for an extended period.
- Upon completion, cool the reaction mixture and concentrate it under reduced pressure to obtain the crude product.
- The crude 4-(4-chlorophenyl)cyclohexanecarbohydrazide can be further purified by recrystallization.

Synthesis Workflow Visualization

The following diagram illustrates the synthetic pathway for 4-(4-chlorophenyl)cyclohexanecarbohydrazide.



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Caption: Synthetic pathway for 4-(4-chlorophenyl)cyclohexanecarbohydrazide.

Biological Activity of Derivatives

While specific biological activities of 4-(4-chlorophenyl)cyclohexanecarbohydrazide are not extensively documented, various derivatives have been synthesized and evaluated for their therapeutic potential. Notably, a series of hydrazone derivatives of this compound have been investigated for their antibacterial activity. These studies provide a basis for the further exploration of this chemical scaffold in the development of new anti-infective agents. The core structure of 4-(4-chlorophenyl)cyclohexanecarbohydrazide serves as a valuable starting point for the generation of compound libraries for screening against a range of biological targets.

Conclusion

This technical guide provides a summary of the available information on the physicochemical properties of 4-(4-chlorophenyl)cyclohexanecarbohydrazide. The lack of experimentally determined data highlights the need for further research to fully characterize this compound. The detailed synthesis protocol offers a clear pathway for its preparation, enabling further investigation into its chemical and biological properties. The exploration of its derivatives for antibacterial activity suggests that this scaffold holds promise for the development of novel therapeutic agents. It is recommended that researchers undertaking studies with this compound perform experimental determination of its key physicochemical properties to ensure accurate and reliable results.

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